

Application Notes and Protocols: Utilizing Recombinant Human SQOR with HTS07545

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Compound of Interest		
Compound Name:	HTS07545	
Cat. No.:	B10857871	Get Quote

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Introduction

Sulfide:quinone oxidoreductase (SQOR) is a key mitochondrial enzyme that catalyzes the first, irreversible step in the metabolism of hydrogen sulfide (H₂S), a critical signaling molecule. SQOR's role in maintaining H₂S homeostasis makes it an attractive therapeutic target for various conditions, including cardiovascular diseases. **HTS07545** has been identified as a potent and specific inhibitor of human SQOR, offering a valuable tool for studying the enzyme's function and for the development of novel therapeutics.

These application notes provide detailed protocols for utilizing recombinant human SQOR in conjunction with the inhibitor **HTS07545**. The included methodologies cover the determination of SQOR activity, the characterization of its inhibition by **HTS07545**, and the analysis of the resulting kinetic data.

Data Presentation

Table 1: Kinetic Parameters of Recombinant Human SQOR



Parameter	Value	Substrate Concentrations
Km (Coenzyme Q1)	~10-20 μM	Varied
Km (H₂S)	~5-15 μM[1]	Varied
Vmax	Enzyme-dependent	Saturating

Table 2: Inhibition of Recombinant Human SQOR by

HTS07545

Parameter	Value	Description
IC50	30 nM[2]	Concentration of HTS07545 required for 50% inhibition of SQOR activity.
Inhibition Type	Competitive	HTS07545 competes with Coenzyme Q1 for binding to the enzyme.
Ki	To be determined	Dissociation constant of the enzyme-inhibitor complex.

Experimental Protocols

Protocol 1: Determination of Recombinant Human SQOR Activity

This protocol describes a spectrophotometric assay to measure the enzymatic activity of recombinant human SQOR by monitoring the reduction of Coenzyme Q1 (CoQ1).

Materials:

- Recombinant Human SQOR
- Coenzyme Q1 (CoQ1)
- Sodium Sulfide (Na₂S) as an H₂S donor



- Sodium Sulfite (Na₂SO₃)
- Assay Buffer: 50 mM potassium phosphate, pH 7.4, containing 0.1% (w/v) dodecyl maltoside
- Spectrophotometer capable of measuring absorbance at 278 nm

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of CoQ₁ in an appropriate organic solvent (e.g., ethanol) and determine its concentration spectrophotometrically.
 - Prepare a fresh stock solution of Na₂S in degassed water immediately before use to minimize oxidation. Handle Na₂S in a well-ventilated area.
 - Prepare a stock solution of Na₂SO₃ in water.
- Assay Setup:
 - Set the spectrophotometer to 278 nm and maintain the temperature at 37°C.
 - In a quartz cuvette, prepare the reaction mixture by adding the following components to the Assay Buffer:
 - Recombinant Human SQOR (final concentration in the low nanomolar range)
 - Sodium Sulfite (final concentration of 1 mM)
 - Varying concentrations of CoQ₁ (e.g., 5, 10, 20, 40, 80 μM)
- Initiation of Reaction:
 - Initiate the reaction by adding Na₂S solution (final concentration of \sim 20 μ M).
 - Immediately start monitoring the decrease in absorbance at 278 nm, which corresponds to the reduction of CoQ₁.
- Data Analysis:



- Calculate the initial reaction velocity (V₀) from the linear portion of the absorbance versus time plot using the molar extinction coefficient of CoQ₁.
- Plot V₀ against the substrate (CoQ₁) concentration and fit the data to the Michaelis-Menten equation to determine the Km and Vmax.

Protocol 2: Determination of HTS07545 Inhibition Kinetics

This protocol outlines the procedure to determine the IC_{50} and the inhibition constant (Ki) of **HTS07545** against recombinant human SQOR.

Materials:

- All materials from Protocol 1
- HTS07545

Procedure:

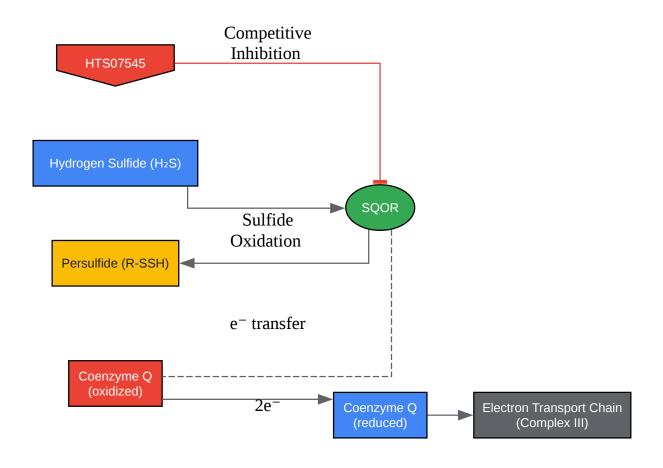
- IC50 Determination:
 - Follow the procedure for the SQOR activity assay (Protocol 1) with a fixed, subsaturating concentration of CoQ₁ (e.g., at its Km value).
 - Prepare a serial dilution of HTS07545 in an appropriate solvent (e.g., DMSO).
 - Add varying concentrations of HTS07545 to the reaction mixture and pre-incubate with the enzyme for 5-10 minutes before initiating the reaction with Na₂S.
 - Measure the initial reaction velocities at each inhibitor concentration.
 - Plot the percentage of inhibition against the logarithm of the **HTS07545** concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.
- Mechanism of Inhibition and Ki Determination:



- Perform the SQOR activity assay (Protocol 1) with varying concentrations of CoQ₁ at several fixed concentrations of **HTS07545** (e.g., 0, 1x Ki, 2x Ki, 5x Ki, where an initial estimate of Ki can be derived from the IC₅₀).
- o Generate Lineweaver-Burk plots (1/V₀ vs. 1/[CoQ₁]) for each inhibitor concentration.
- Analyze the plots:
 - If the lines intersect on the y-axis, the inhibition is competitive.
 - If the lines intersect on the x-axis, the inhibition is uncompetitive.
 - If the lines intersect to the left of the y-axis, the inhibition is mixed.
 - If the lines are parallel, the inhibition is non-competitive.
- For competitive inhibition, the apparent Km (Km,app) will increase with increasing inhibitor concentration, while Vmax remains unchanged.
- Calculate the Ki using the following equation for competitive inhibition: Km,app = Km (1 + [I] / Ki) where [I] is the inhibitor concentration. A secondary plot of Km,app versus [I] will yield a straight line with the x-intercept equal to -Ki.

Mandatory Visualizations Mitochondrial Sulfide Oxidation Pathway



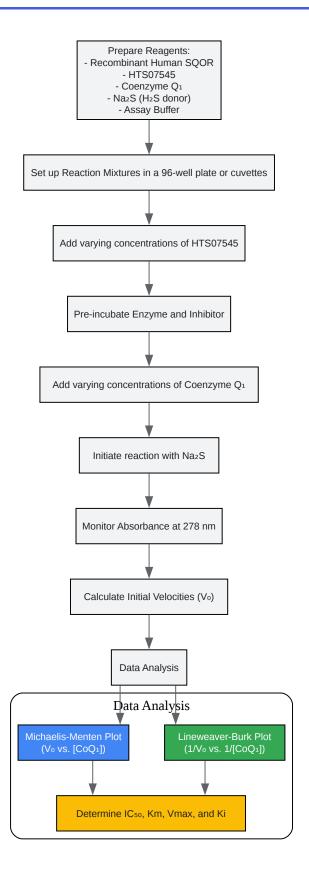


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Caption: Role of SQOR in the mitochondrial sulfide oxidation pathway and its inhibition by **HTS07545**.

Experimental Workflow for SQOR Inhibition Assay



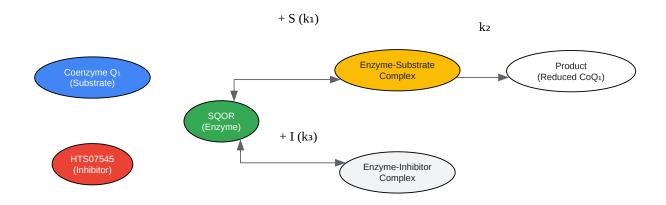


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Caption: A generalized workflow for determining the kinetic parameters of SQOR inhibition by **HTS07545**.

Logical Relationship of Competitive Inhibition



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Caption: Schematic of competitive inhibition where HTS07545 and Coenzyme Q_1 bind to the same active site of SQOR.

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References

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